

Application Notes: 1,5-Dibromo-2,4-pentanedione

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Compound Focus: 1,5-Dibromo-2,4-pentanedione

CAS No.: 68864-57-3

Cat. No.: S1497792

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Introduction

1,5-Dibromo-2,4-pentanedione is a halogenated derivative of pentanedione with potential applications as a synthetic intermediate in organic chemistry and drug development. This compound, also known as 1,5-dibromoacetylacetone, provides reactive sites for further chemical modifications, making it valuable for constructing more complex molecular architectures. The bromine atoms on the terminal positions of the 2,4-pentanedione structure make it a versatile precursor for nucleophilic substitution reactions and various cyclization processes.

Key Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1,5-Dibromo-2,4-pentanedione** as identified from the search results:

Property	Value / Description
CAS Number	68864-57-3 [1] [2] [3]
Molecular Formula	C ₅ H ₆ Br ₂ O ₂ [1] [2] [3]

Property	Value / Description
Molecular Weight	257.91 g/mol [1] [3]
Melting Point	6-7 °C [1]
Boiling Point	296.0±20.0 °C (Predicted) [1]
Density	1.958±0.06 g/cm ³ (Predicted) [1]
pKa	6.89±0.10 (Predicted) [1]
Synonym	1,5-Dibromoacetylacetone [3]
IUPAC Name	1,5-dibromopentane-2,4-dione [3]

Experimental Context and Synthesis Challenges

While a detailed, peer-reviewed synthesis protocol for **1,5-Dibromo-2,4-pentanedione** was not found in the search results, the available information points to its preparation via **bromination of 2,4-pentanedione** [4] [1]. One source indicates that the product has been listed as "**DISCONTINUED**" [1], which suggests that its commercial availability might be limited and researchers may need to synthesize it in-house.

The general synthetic route involves the reaction of 2,4-pentanedione with bromine. Guidance literature suggests performing this reaction in a solvent like **tetrachloromethane at 60°C** [4]. The workflow for this general bromination process can be summarized as follows:



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Supplier Information

According to the search results, **1,5-Dibromo-2,4-pentanedione** may be available for research purposes from specialized chemical suppliers.

- **Supplier:** Energy Chemical [1]
- **Purity:** ≥95% [3]
- **Storage:** Recommended to store at -20°C [3]

Analytical Data

Although the search results do not provide comprehensive spectral data for **1,5-Dibromo-2,4-pentanedione**, they do confirm its structural identifiers:

- **SMILES String:** C(C(=O)CBr)C(=O)CBr [3]
- **InChI Key:** YEQQPGHXABHYPF-UHFFFAOYSA-N [3]

Related Compounds and Methodology

The search yielded a detailed synthesis for a related compound, **pentamethylene bromide (1,5-dibromopentane)**, from tetrahydropyran using hydrobromic acid [5]. This method, reported in *Organic Syntheses*, involves refluxing tetrahydropyran with HBr generated in situ from bromine, sulfur dioxide, and water, yielding 80-82% of the purified product [5]. While this protocol is for a different compound, it demonstrates reliable methodologies for introducing bromine atoms into a five-carbon chain.

Safety Considerations

When attempting the synthesis of **1,5-Dibromo-2,4-pentanedione**, consider these general safety measures, especially since the specific hazards for this compound are not fully detailed in the search results:

- **Bromine Handling:** Elemental bromine (Br₂) is a highly toxic, corrosive, and oxidizing liquid requiring extreme care [5] [6].
- **Personal Protective Equipment (PPE):** Use appropriate PPE, including acid-resistant gloves, safety goggles, and a lab coat.
- **Engineering Controls:** Perform all reactions involving volatile bromine compounds in a well-ventilated fume hood.

- **Solvent Awareness:** If using tetrachloromethane (carbon tetrachloride), note that it is a hazardous solvent with significant toxicity [4].

Conclusion

1,5-Dibromo-2,4-pentanedione is a specialized synthetic building block. Researchers should be prepared for in-house synthesis due to its potentially limited commercial availability. The general bromination procedure of 2,4-pentanedione provides a starting point, but optimization and thorough spectroscopic characterization (NMR, MS) will be essential for verifying the identity and purity of the final product.

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References

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